

A Comprehensive Guide to the Proper Disposal of Ethyl Isopropyl Disulfide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethyl isopropyl disulfide

CAS No.: 53966-36-2

Cat. No.: B1615870

[Get Quote](#)

As a Senior Application Scientist, this guide provides an in-depth, procedural framework for the safe and compliant disposal of **ethyl isopropyl disulfide**. The protocols herein are designed for researchers, scientists, and drug development professionals, emphasizing not just the "how" but the fundamental "why" behind each step. Our commitment is to furnish you with knowledge that extends beyond the product, ensuring safety, compliance, and scientific integrity in your laboratory.

Chemical Profile and Hazard Identification

Ethyl isopropyl disulfide (CAS No. 53966-36-2) is an organosulfur compound with a characteristic stench.^[1] While specific toxicological data for this exact compound is not extensively documented, its properties and hazards can be reliably inferred from closely related alkyl disulfides, such as diethyl disulfide and diisopropyl disulfide.^{[1][2]} The primary hazards are associated with its flammability and potential for irritation.^{[1][2][3]}

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₅ H ₁₂ S ₂	PubChem[4]
Boiling Point	161.96 °C (estimated)	The Good Scents Company[5]
Flash Point	45.70 °C / 114.00 °F (estimated)	The Good Scents Company[5]
Solubility in Water	139 mg/L @ 25 °C (estimated)	The Good Scents Company[5]
Appearance	Liquid	Sigma-Aldrich[2]

GHS Hazard Classification (Based on Analog Data)

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor.[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1][2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[1][2]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation.[1][2]

The flammability of **ethyl isopropyl disulfide** dictates that it must be kept away from all ignition sources. Its irritating properties necessitate the use of appropriate personal protective equipment (PPE) to prevent skin, eye, and respiratory contact.

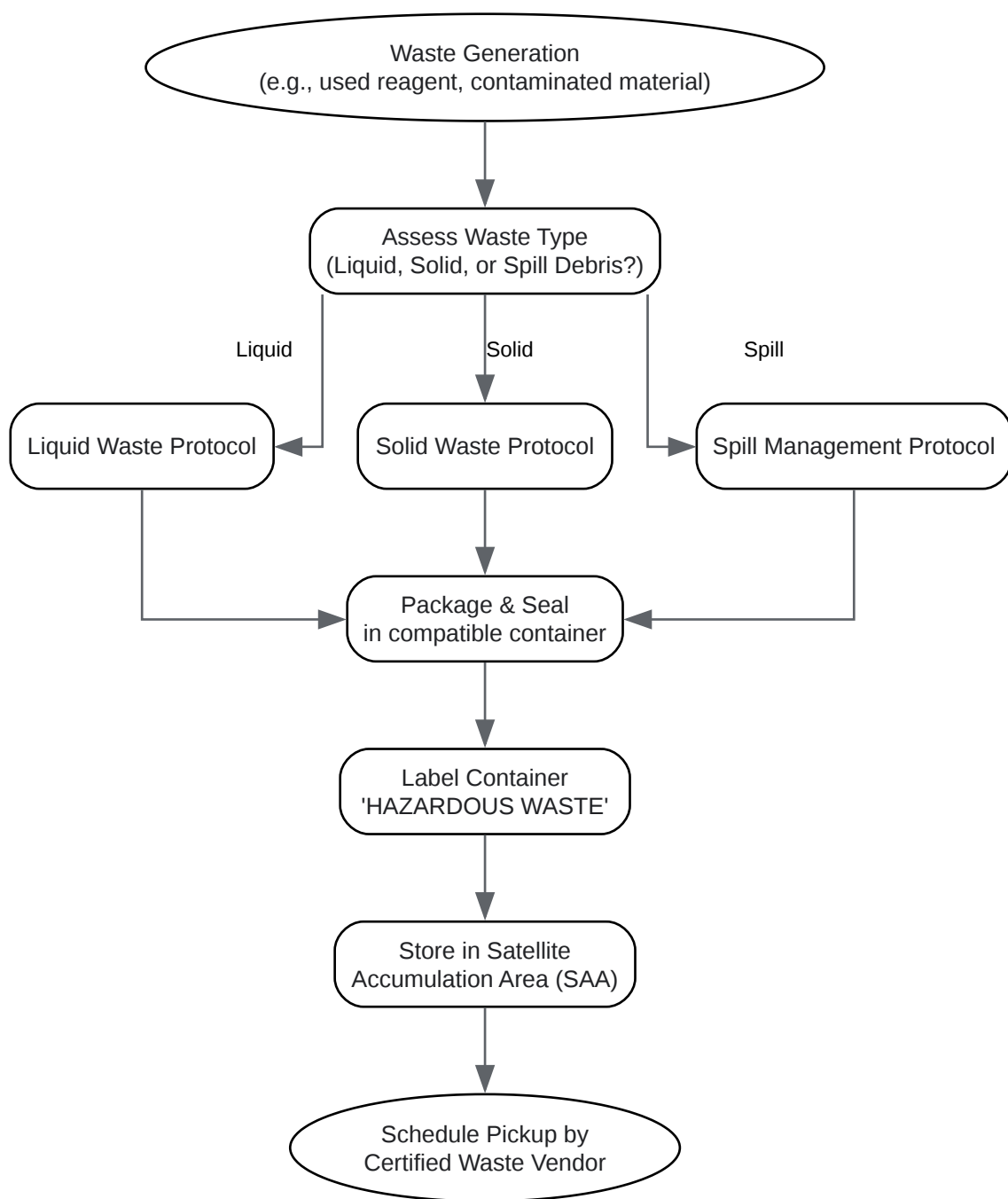
Core Disposal Directive: Professional Waste Management

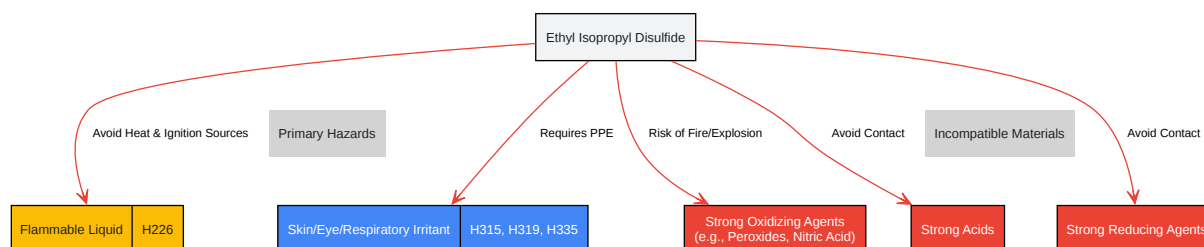
The universally mandated and safest method for the disposal of **ethyl isopropyl disulfide** is through a licensed and approved hazardous waste disposal service.[1][2][6] Laboratory-scale chemical neutralization is not recommended due to the potential for hazardous reactions and

the production of other regulated waste products. All waste streams containing this chemical must be collected, properly labeled, and segregated for professional disposal.

Disposal Workflow Overview

The following diagram outlines the essential workflow from waste generation to final disposal.





[Click to download full resolution via product page](#)

Caption: Hazard and incompatibility map for **ethyl isopropyl disulfide**.

References

- **Ethyl isopropyl disulfide**. PubChem, National Institutes of Health. Retrieved from [[Link](#)]
- **ethyl isopropyl disulfide**, 53966-36-2. The Good Scents Company. Retrieved from [[Link](#)]
- Ethyl isopropyl sulphide. PubChem, National Institutes of Health. Retrieved from [[Link](#)]
- isopropyl disulfide, 4253-89-8. The Good Scents Company. Retrieved from [[Link](#)]
- GUIDELINES FOR THE DISPOSAL OF SULPHUR CONTAINING SOLID WASTE. Open Government program, Alberta Environment. Retrieved from [[Link](#)]
- Guidelines for Landfill Disposal of Sulphur Waste and Remediation of Sulphur Containing Soils. (2011, September 12). Open Government program, Alberta Environment. Retrieved from [[Link](#)]
- Guidelines: Handling and Disposal of Chemicals. Purdue University, College of Engineering. Retrieved from [[Link](#)]
- Abbasi, M., Mohammadizadeh, M. R., & Taghavi, Z. K. (2012). One-pot efficient synthesis of disulfides from alkyl halides and alkyl tosylates using thiourea and elemental sulfur without

contamination by higher polysulfides. Journal of the Iranian Chemical Society, 10, 201–205.

[\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- [2. sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- [3. isopropyl disulfide, 4253-89-8](https://www.thegoodscentscompany.com) [[thegoodscentscompany.com](https://www.thegoodscentscompany.com)]
- [4. Ethyl isopropyl disulfide | C5H12S2 | CID 521477 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [5. ethyl isopropyl disulfide, 53966-36-2](https://www.thegoodscentscompany.com) [[thegoodscentscompany.com](https://www.thegoodscentscompany.com)]
- [6. tcichemicals.com](https://www.tcichemicals.com) [[tcichemicals.com](https://www.tcichemicals.com)]
- To cite this document: BenchChem. [A Comprehensive Guide to the Proper Disposal of Ethyl Isopropyl Disulfide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1615870/docs#a-comprehensive-guide-to-the-proper-disposal-of-ethyl-isopropyl-disulfide\]](https://www.benchchem.com/product/b1615870/docs#a-comprehensive-guide-to-the-proper-disposal-of-ethyl-isopropyl-disulfide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)